

# GHS Classification of 3-Cyclobutyl-3-oxopropanenitrile: A Technical Guide

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## Compound of Interest

Compound Name: 3-Cyclobutyl-3-oxopropanenitrile

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) classification for the chemical compound **3-Cyclobutyl-3-oxopropanenitrile**. The information herein is compiled from publicly available safety data and regulatory information to assist researchers, scientists, and drug development professionals in the safe handling and assessment of this substance.

## GHS Classification Summary

**3-Cyclobutyl-3-oxopropanenitrile** is classified under the GHS with hazards related to flammability, acute toxicity (oral, dermal, and inhalation), skin irritation, and serious eye irritation.[\[1\]](#)

Signal Word: Warning

Pictograms:

Pictogram	Hazard Class
Flammable liquids	
Acute toxicity (oral, dermal, inhalation); Skin irritation; Serious eye irritation; Specific target organ toxicity — Single exposure	

Hazard Statements:[[1](#)]

- H227: Combustible liquid
- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H332: Harmful if inhaled
- H335: May cause respiratory irritation

Precautionary Statements:[[1](#)]

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P317: IF SWALLOWED: Get medical help.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- P317: Get medical help.
- P319: If eye irritation persists: Get medical help.
- P321: Specific treatment (see supplemental first aid instruction on this label).
- P330: Rinse mouth.
- P332+P317: If skin irritation occurs: Get medical help.
- P337+P317: If eye irritation persists: Get medical help.
- P362+P364: Take off contaminated clothing and wash it before reuse.
- P370+P378: In case of fire: Use appropriate media to extinguish.
- P403: Store in a well-ventilated place.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

## Quantitative Data and Experimental Protocols

This section details the available quantitative data and the methodologies of the key experiments that form the basis of the GHS classification for **3-Cyclobutyl-3-oxopropanenitrile**.

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	<a href="#">[1]</a>
Molecular Weight	123.15 g/mol	<a href="#">[1]</a>

## Toxicological Data

The substance is classified as "Harmful if swallowed," "Harmful in contact with skin," and "Harmful if inhaled." Specific LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) values from acute toxicity studies are not publicly available. The classification is based on data submitted to regulatory bodies like the European Chemicals Agency (ECHA).

Classification: Causes skin irritation.[\[1\]](#)

Experimental Protocol: Acute Dermal Irritation/Corrosion Study

A study was conducted to assess the acute dermal irritation and corrosion potential in rabbits, following OECD Test Guideline 404.

- Test System: Three young adult New Zealand White (NZW) rabbits.
- Procedure: A 0.5 mL dose of the test substance was applied topically via a semi-occlusive patch to the intact skin of each rabbit. The application duration was 4 hours.
- Observation: Dermal reactions, including erythema, eschar, and edema, were observed and scored at 1, 24, 48, and 72 hours after patch removal.
- Results: No dermal corrosion or irritation was observed in any of the animals at any observation point. The skin irritation score was 0.00 for all animals.
- Conclusion: Based on the criteria of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), the substance did not show evidence of skin corrosion or irritation in this study.

It is important to note that while this specific study did not indicate skin irritation, the official GHS classification from other sources is "Causes skin irritation." This discrepancy may be due to other available data not in the public domain or variations in test conditions.

Classification: Causes serious eye irritation.[\[1\]](#)

Experimental Protocol: Acute Eye Irritation/Corrosion Study

An in-vivo study was conducted to evaluate the eye irritation potential of **3-Cyclobutyl-3-oxopropanenitrile**. The methodology followed a standard guideline for such assessments.

- Test System: The study utilized the rabbit eye model.
- Procedure: A defined volume of the undiluted test substance was instilled into the conjunctival sac of one eye of the rabbit. The other eye served as a control.
- Observation: The eyes were examined for signs of irritation, including redness, swelling, and discharge, at specified intervals after instillation.
- Results: The substance was found to be a severe eye irritant.
- Conclusion: The results of this study support the GHS classification of "Causes serious eye irritation."

Classification: May cause respiratory irritation.[\[1\]](#)

Detailed experimental protocols for the respiratory irritation assessment of **3-Cyclobutyl-3-oxopropanenitrile** are not publicly available. The classification is based on notifications to regulatory inventories.

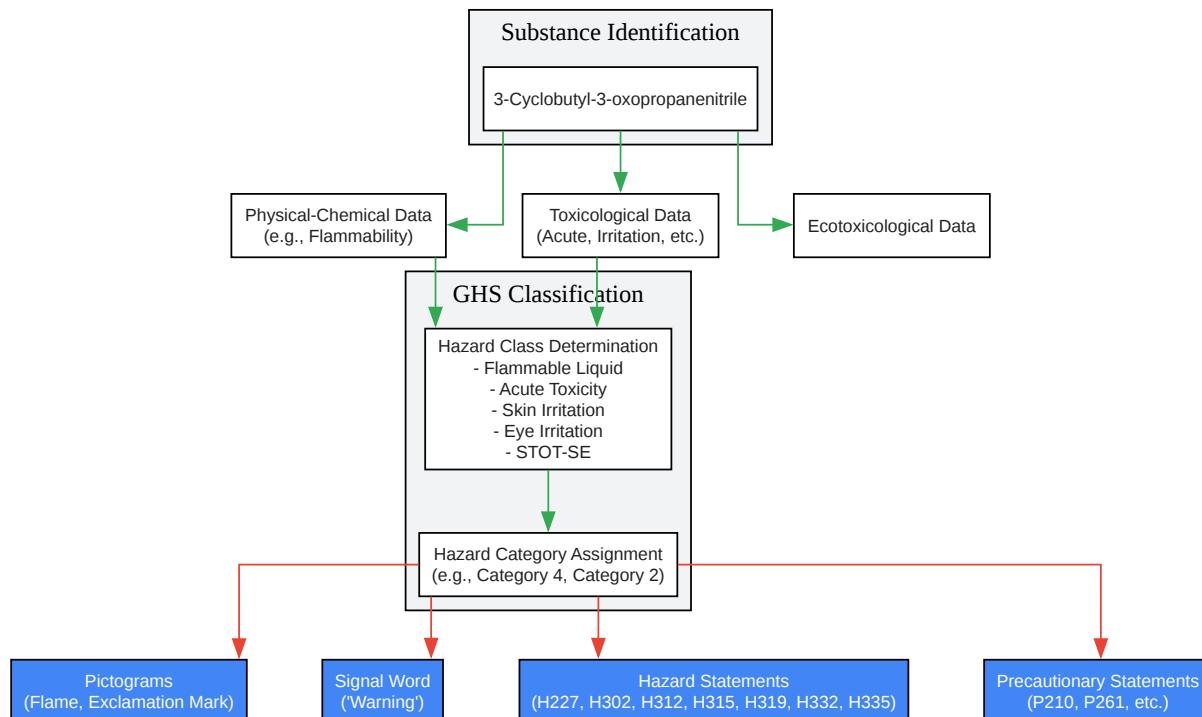
## Physical Hazards

Classification: Combustible liquid.[\[1\]](#)

Specific experimental data from flammability tests (e.g., flash point determination) are not detailed in the publicly available documents. The classification indicates that the substance has a flash point within the range defined for combustible liquids by GHS.

## Visualized GHS Workflow

The following diagram illustrates the general workflow for the GHS classification of a chemical substance, leading to the hazard communication elements for **3-Cyclobutyl-3-oxopropanenitrile**.



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Caption: GHS classification workflow for **3-Cyclobutyl-3-oxopropanenitrile**.

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